

Technical Whitepaper: Precision Mass Spectrometry of PC(17:0/17:0)

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Compound of Interest

	1,2-
Compound Name:	Heptadecanoylphosphatidylcholin
	e
CAS No.:	67896-64-4
Cat. No.:	B1194572

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Executive Summary

In quantitative lipidomics, the accuracy of quantification is inextricably linked to the quality of the internal standard (ISTD). PC(17:0/17:0) (1,2-diheptadecanoyl-sn-glycero-3-phosphocholine) is the industry-standard surrogate for phosphatidylcholine profiling.^[1] Its utility stems from its odd-chain fatty acid composition (heptadecanoic acid, C17:0), which is virtually absent in most mammalian biological matrices, ensuring zero interference with endogenous lipids.

This guide provides a first-principles derivation of its molecular weight and exact mass, critical for establishing high-resolution mass spectrometry (HRMS) acquisition windows and validating elemental composition.

Structural Anatomy & Formula Derivation

To trust the mass, one must verify the formula. We do not rely on database lookups; we derive the formula from the molecular components.

Component Breakdown

The PC(17:0/17:0) molecule is an ester-linked phospholipid assembled via condensation reactions, resulting in the loss of water molecules.

- Glycerol Backbone:
- Fatty Acid Chains (x2): Heptadecanoic Acid ($\text{C}_{17}\text{H}_{34}\text{O}_2$).
 - Note: "17:0" denotes 17 carbons and 0 double bonds.
- Headgroup: Phosphocholine ($\text{C}_5\text{H}_{11}\text{NO}_6$) — treated here as the zwitterionic form balanced with the phosphate oxygen.

Stoichiometric Assembly

The condensation reaction involves the formation of two ester bonds (sn-1, sn-2 positions) and one phosphodiester bond (sn-3 position).

- Step 1: Total Atoms (Pre-condensation)
 - Glycerol:
 $\text{C}_3\text{H}_8\text{O}_3$
 - 2
 $\text{FA (17:0): C}_{17}\text{H}_{34}\text{O}_2$
 - Phosphocholine (free):
 $\text{C}_5\text{H}_{11}\text{NO}_6$
(approximate neutral precursor state for calculation)
 - Sum:
- Step 2: Water Loss (Condensation)
 - Esterification at sn-1: Loss of

- Esterification at sn-2: Loss of
- Phosphodiester bond formation: Loss of
(net equivalent relative to precursors)
- Total Loss:
- Step 3: Final Formula Calculation

Quantitative Mass Calculations

In High-Resolution Mass Spectrometry (HRMS), distinguishing between Molecular Weight (Average Mass) and Exact Mass (Monoisotopic Mass) is vital.

- Average Mass: Used for gravimetric preparation (weighing powder).
- Exact Mass: Used for setting m/z extraction windows in Orbitrap or Q-TOF systems.

Atomic Reference Table (IUPAC 2024 Standards)

Element	Symbol	Monoisotopic Mass (Da)	Average Mass (Da)
Carbon	C	12.000000	12.011
Hydrogen	H	1.007825	1.008
Nitrogen	N	14.003074	14.007
Oxygen	O	15.994915	15.999
Phosphorus	P	30.973762	30.974

Calculation of Exact Mass (Monoisotopic)

This value represents the mass of the molecule containing only the most abundant isotopes ().

- C (42):

- H (84):
- N (1):
- O (8):
- P (1):

Total Exact Mass:

Calculation of Molecular Weight (Average)

This value accounts for natural isotopic abundance (e.g., 1.1%

).

- Calculation:
- Total MW:

Mass Spectrometry Profile & Adducts

Lipids rarely fly as neutral molecules. They form adducts depending on the ionization mode (ESI+ or ESI-) and the mobile phase modifiers.

Critical Insight: PC species have a fixed positive charge on the quaternary amine (choline) but are zwitterionic due to the phosphate. In positive mode, they are easily detected as protonated or sodiated adducts.

Table 2: Target m/z Values for HRMS

Ionization Mode	Adduct Type	Formula Transformation	Calculated m/z
ESI (+)	Protonated		762.6007
ESI (+)	Sodiated		784.5827
ESI (+)	Potassiated		800.5566
ESI (-)	Formate		806.5916
ESI (-)	Acetate		820.6072
ESI (-)	Demethylated		746.5699

Note: The

in PC lipids is physically

, but since the molecule is zwitterionic neutral in solution, the observed ion is the net charge state.

Experimental Workflow: ISTD Preparation

This protocol ensures the ISTD is introduced early to correct for extraction efficiency and ionization suppression.

Reagents

- PC(17:0/17:0) Powder: Avanti Polar Lipids (Product #850360) or equivalent.[\[1\]](#)
- Solvents: LC-MS grade Chloroform () and Methanol ().

Protocol Steps

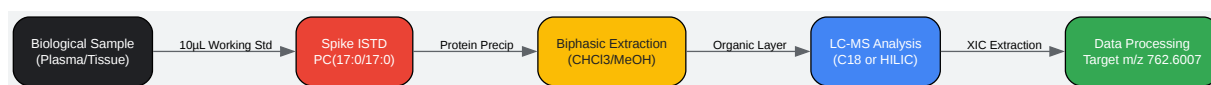
- Primary Stock (1 mg/mL):

- Weigh 1.0 mg of PC(17:0/17:0) powder.[1][2][3]
- Dissolve in 1.0 mL of

(1:1 v/v).
- Why: Pure chloroform evaporates too fast for accurate pipetting; methanol stabilizes the solution.
- Store at -20°C in amber glass vials (Teflon-lined caps).
- Working Standard (10 µM):
 - Dilute the Primary Stock into pure Methanol or Isopropanol.
 - Calculation: Use the MW (762.1 g/mol). 1 mg/mL

1.31 mM.
 - Dilute 1:131 to reach ~10 µM.
- Sample Spiking:
 - Add 10 µL of Working Standard to the biological sample BEFORE adding extraction solvents (e.g., Folch or Bligh-Dyer).
 - Validation: This corrects for lipid loss during phase separation.

Workflow Visualization



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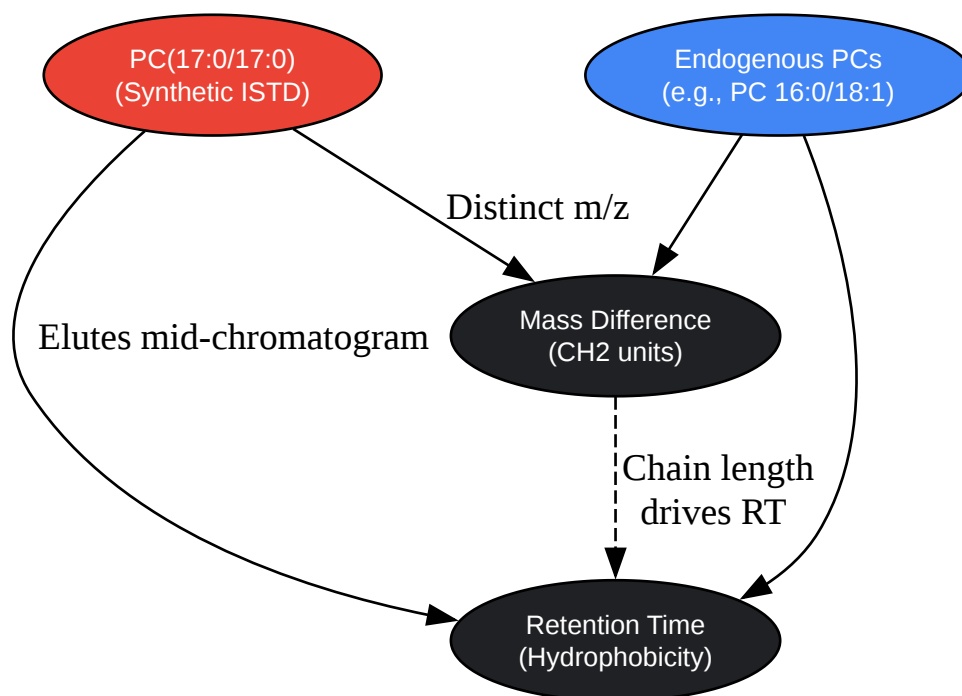
Figure 1: Critical path for Internal Standard (ISTD) integration. Spiking must occur before extraction to validate recovery.

Validation & Quality Control

To ensure the PC(17:0/17:0) is performing correctly:

- Blank Check: Run a solvent blank. There should be no signal at m/z 762.6007. If signal exists, the system is contaminated (carryover).
- Linearity: Prepare a calibration curve of the ISTD (0.1 μ M to 10 μ M). The value must be .[2]
- Retention Time Stability: In Reverse Phase (C18), PC(17:0/17:0) should elute between PC(16:0/18:1) and PC(18:0/18:1).

Logical Relationship of Lipid Species



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Figure 2: Chromatographic and mass spectral relationship between the synthetic ISTD and endogenous lipids.

References

- Avanti Polar Lipids. (n.d.). 17:0 PC (1,2-diheptadecanoyl-sn-glycero-3-phosphocholine).[1][3][4][5][6] Avanti Research. Retrieved February 22, 2026, from [\[Link\]](#)
- LIPID MAPS® Lipidomics Gateway. (n.d.). Structure Database (LMSD) Record: LMGP01010707.[5] Retrieved February 22, 2026, from [\[Link\]](#)
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- IUPAC. (2024). Atomic Weights of the Elements. Commission on Isotopic Abundances and Atomic Weights. Retrieved February 22, 2026, from [\[Link\]](#)

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Sources

- 1. 17:0 PC powder 99 (TLC) Avanti Polar Lipids [\[sigmaaldrich.com\]](https://sigmaaldrich.com)
- 2. Avanti Research[™] - A Croda Brand | Sigma-Aldrich [\[sigmaaldrich.com\]](https://sigmaaldrich.com)
- 3. 17:0 PC powder 99 (TLC) Avanti Polar Lipids [\[sigmaaldrich.com\]](https://sigmaaldrich.com)
- 4. LIPID MAPS [\[lipidmaps.org\]](https://lipidmaps.org)
- 5. PC(17:0/17:0) | C42H84NO8P | CID 24778784 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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